

An In-depth Technical Guide to (+)-Galbacin: Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: (+)-Galbacin

Cat. No.: B1201550

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Introduction

(+)-Galbacin is a naturally occurring lignan, a class of polyphenolic compounds known for their diverse biological activities. Found in various plant species, it has attracted interest within the scientific community for its potential therapeutic applications, including antimicrobial, anti-inflammatory, and anticancer properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **(+)-Galbacin**, supplemented with relevant experimental details and pathway visualizations to support further research and development efforts.

Chemical Structure and Properties

(+)-Galbacin is a tetrahydrofuran lignan characterized by a central five-membered oxygen-containing ring flanked by two 1,3-benzodioxole moieties.

Chemical Identifiers

Property	Value	Source
IUPAC Name	5-[(2S,3S,4S,5S)-5-(1,3-benzodioxol-5-yl)-3,4-dimethyloxolan-2-yl]-1,3-benzodioxole	[1]
SMILES	<chem>C[C@H]1--INVALID-LINK--OCOC3C4=CC5=C(C=C4)OC</chem> <chem>O5">C@@HC</chem>	[1]
InChI Key	QFUXQRHAJWXPGR- HIGYNYDNSA-N	[1]

| CAS Number | 528-64-3 |[1][2] |

Physicochemical Properties

A comprehensive summary of the known and computed physicochemical properties of **(+)-Galbacin** is presented below. It is important to note that experimentally determined data for properties such as melting point and solubility are not widely available in the literature; the majority of the following data is based on computational models.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ O ₅	[1][2]
Molecular Weight	340.38 g/mol	[2]
Exact Mass	340.13107373 Da	[1]
XLogP3	4.1	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	5	[1]
Rotatable Bond Count	2	[1]
Topological Polar Surface Area	46.2 Å ²	[1]

Biological Activities and Mechanism of Action

While research specifically focused on **(+)-Galbacin** is somewhat limited, the available information suggests a range of biological activities. It is reported to possess antimicrobial, anti-inflammatory, and potential anticancer properties.[2] The biological functions of lignans are often attributed to their antioxidant and enzyme-inhibiting capabilities.

At present, specific signaling pathways directly modulated by **(+)-Galbacin** have not been extensively elucidated in the scientific literature. Further research is required to determine the precise molecular targets and mechanisms of action.

Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of **(+)-Galbacin** are not readily available in published literature. However, standard methodologies for assessing the biological activities of natural products can be adapted for **(+)-Galbacin**. An example of a common protocol for evaluating cytotoxicity is the MTT assay.

Example Protocol: MTT Assay for Cytotoxicity Screening

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell metabolic activity, which can be an indicator of cell viability and proliferation.[3]

Workflow for a Generic MTT Assay

Caption: A generalized workflow for determining the cytotoxicity of a compound using the MTT assay.

Methodology:

- **Cell Seeding:** Plate cells (e.g., a cancer cell line) in a 96-well plate at a predetermined density and allow them to adhere overnight.[3]
- **Compound Treatment:** Treat the cells with various concentrations of **(+)-Galbacin**. Include appropriate controls (e.g., untreated cells and vehicle control).[3]

- Incubation: Incubate the plates for a desired period (e.g., 24, 48, or 72 hours).[3]
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours at 37°C. Metabolically active cells will reduce the yellow MTT to purple formazan crystals.[3]
- Solubilization: Remove the media and add a solubilizing agent, such as dimethyl sulfoxide (DMSO), to dissolve the formazan crystals.[3]
- Absorbance Measurement: Measure the absorbance of the solution at a wavelength of approximately 570 nm using a microplate reader.[3]
- Data Analysis: Calculate the percentage of cell viability relative to the control and determine the half-maximal inhibitory concentration (IC50) value.[3]

Conclusion

(+)-Galbacin is a lignan with potential biological activities that warrant further investigation. This guide provides the foundational chemical and physical data available to date. A significant gap exists in the literature regarding experimentally determined properties, specific mechanisms of action, and detailed biological and synthetic protocols. Future research should focus on elucidating the specific signaling pathways affected by **(+)-Galbacin** and on conducting comprehensive studies to confirm its therapeutic potential. The provided example of an MTT assay protocol can serve as a starting point for in vitro cytotoxicity studies.

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References

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